

synthesis of 4-Chlorobutan-2-ol from 4-hydroxy-2-butanone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

[Get Quote](#)

Synthesis Protocol for 4-Chloro-2-butanone

This protocol is adapted from a patent that describes a method with a reported high yield and suitability for industrial production [1].

- **Reaction Principle:** The synthesis is a nucleophilic substitution where the hydroxyl group (-OH) of 4-hydroxy-2-butanone is replaced by a chlorine atom (-Cl) using thionyl chloride (SOCl₂).
- **Reaction Scheme:** 4-hydroxy-2-butanone + SOCl₂ → 4-chloro-2-butanone + SO₂ + HCl

Materials and Equipment

Item	Specification
Reactants	4-Hydroxy-2-butanone (50 g) [1]
	Thionyl chloride (SOCl ₂ , 82 g) [1]
Reagents	Sodium bicarbonate (NaHCO ₃ , 5 wt% aqueous solution) [1]
Equipment	500 mL four-neck flask [1]

Item	Specification
	Apparatus for cooling, dropping funnel, heating, magnetic stirring, and减压 (reduced-pressure) distillation [1]

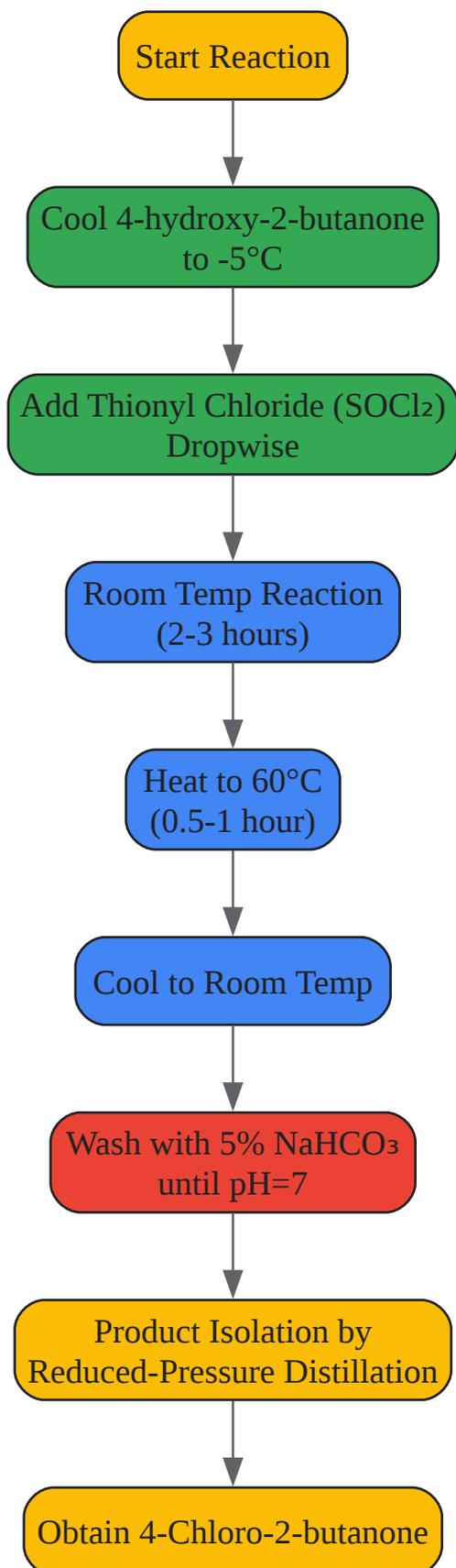
Step-by-Step Procedure

- **Setup and Cooling:** Place 50 g of 4-hydroxy-2-butanone into a 500 mL four-neck flask. Cool the flask to -5 °C [1].
- **Addition of Thionyl Chloride:** Slowly add 82 g of thionyl chloride to the flask while maintaining the low temperature. This should be done dropwise with stirring [1].
- **Reaction:**
 - After the addition is complete, allow the reaction mixture to warm to **room temperature and maintain it for 2-3 hours** [1].
 - Subsequently, heat the mixture to **60 °C and maintain it for 0.5-1 hour** [1].
 - Finally, cool the mixture back to room temperature [1].
- **Work-up:**
 - Wash the reaction mixture with a 5 wt% sodium bicarbonate solution until the aqueous layer reaches a **pH of 7**. This step neutralizes any excess acid [1].
 - The target product, **4-chloro-2-butanone**, is then isolated by **减压 (reduced-pressure) distillation** [1].

Data and Characterization

Parameter	Detail
Reported Yield	47-48 g (Synthetic ratio >95%) [1]
Key Advantage	This method avoids the use of a solvent (e.g., n-hexane), simplifying the process and improving yield [1].

The following workflow diagram summarizes the key stages of this experimental procedure:



Click to download full resolution via product page

Safety and Handling

- **4-Hydroxy-2-butanone:** May cause skin irritation, serious eye irritation, and respiratory irritation [2].
- **Thionyl Chloride (SOCl₂):** Reacts violently with water, releasing toxic gases (HCl and SO₂). It is corrosive and causes severe skin burns and eye damage. Handle only in a well-ventilated fume hood with appropriate personal protective equipment (PPE) including gloves and safety goggles.
- **Reaction By-products:** The reaction produces SO₂ and HCl gases, which are toxic and corrosive. Ensure adequate scrubbing or trapping is in place.

Related Chemical Context: Chlorohydrins

Since your target compound is a chlorohydrin, here is some general information on their formation.

- **Definition:** A chlorohydrin is a functional group where a chlorine and a hydroxyl group are bonded to adjacent carbon atoms [3].
- **General Synthesis from Alkenes:** A common laboratory and industrial method involves treating an alkene with chlorine (Cl₂) in the presence of water [3]. The reaction proceeds via electrophilic addition.
- **General Synthesis from Epoxides:** Chlorohydrins can also be prepared by the ring-opening of an epoxide with a hydrohalic acid (like HCl) [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CN103553890A - Synthesis method of 4 -chloro- 2 - butanone [patents.google.com]
2. - 4 - Hydroxy - 2 , 95%, Thermo Scientific Chemicals:Chemicals... butanone [fishersci.co.uk]
3. Halohydrin - Wikipedia [en.m.wikipedia.org]

To cite this document: Smolecule. [synthesis of 4-Chlorobutan-2-ol from 4-hydroxy-2-butanone].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b685894#synthesis-of-4-chlorobutan-2-ol-from-4-hydroxy-2-butanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com